

# CGP46381: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: CGP46381

Cat. No.: B1668510

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## Core Summary

**CGP46381** is a potent and selective antagonist of the GABA-B receptor, a key G-protein coupled receptor involved in mediating slow and prolonged inhibitory neurotransmission in the central nervous system. Despite its utility as a research tool, its commercial availability is currently limited, with major suppliers having discontinued the product. This guide provides a comprehensive overview of its technical specifications, biological action, and experimental applications.

## Commercial Availability

Formerly available from major suppliers such as Tocris Bioscience (Catalog #1247) and R&D Systems, **CGP46381** has been widely discontinued.<sup>[1]</sup> However, it may still be available for research purposes through smaller chemical suppliers. Researchers should inquire with companies such as APEX BIO and Santa Cruz Biotechnology regarding its current stock and availability.

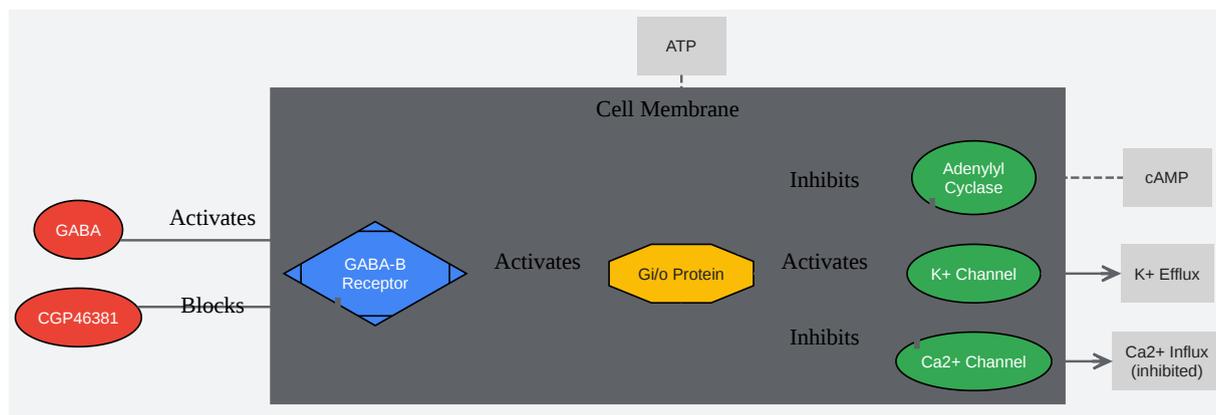
## Technical Data

A summary of the key quantitative data for **CGP46381** is presented below.

Property	Value	Source
Molecular Weight	219.26 g/mol	[1]
Molecular Formula	C <sub>10</sub> H <sub>22</sub> NO <sub>2</sub> P	[1]
CAS Number	123691-14-5	[1]
Biological Activity	Selective GABA-B receptor antagonist	[1]
IC <sub>50</sub>	4.9 μM	[1]
Solubility	Soluble to 100 mM in water	[1]
Storage	Store at room temperature	[1]

## Signaling Pathway of GABA-B Receptor Antagonism

**CGP46381** exerts its effects by blocking the action of GABA on the GABA-B receptor. This metabotropic receptor is coupled to inhibitory G-proteins (Gi/o). Upon activation by GABA, the G-protein dissociates, leading to the inhibition of adenylyl cyclase and a subsequent decrease in intracellular cAMP levels. The Gβγ subunit can also directly modulate ion channels, leading to the activation of inwardly rectifying potassium (K<sup>+</sup>) channels and the inhibition of voltage-gated calcium (Ca<sup>2+</sup>) channels. By antagonizing this receptor, **CGP46381** prevents these downstream signaling events, thereby disinhibiting the neuron.



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GABA-B Receptor Signaling Pathway and Point of **CGP46381** Antagonism.

## Experimental Protocols

**CGP46381** has been utilized in a variety of in vivo and in vitro experimental paradigms to investigate the role of GABA-B receptors in neuronal function. Below are generalized methodologies based on published research.

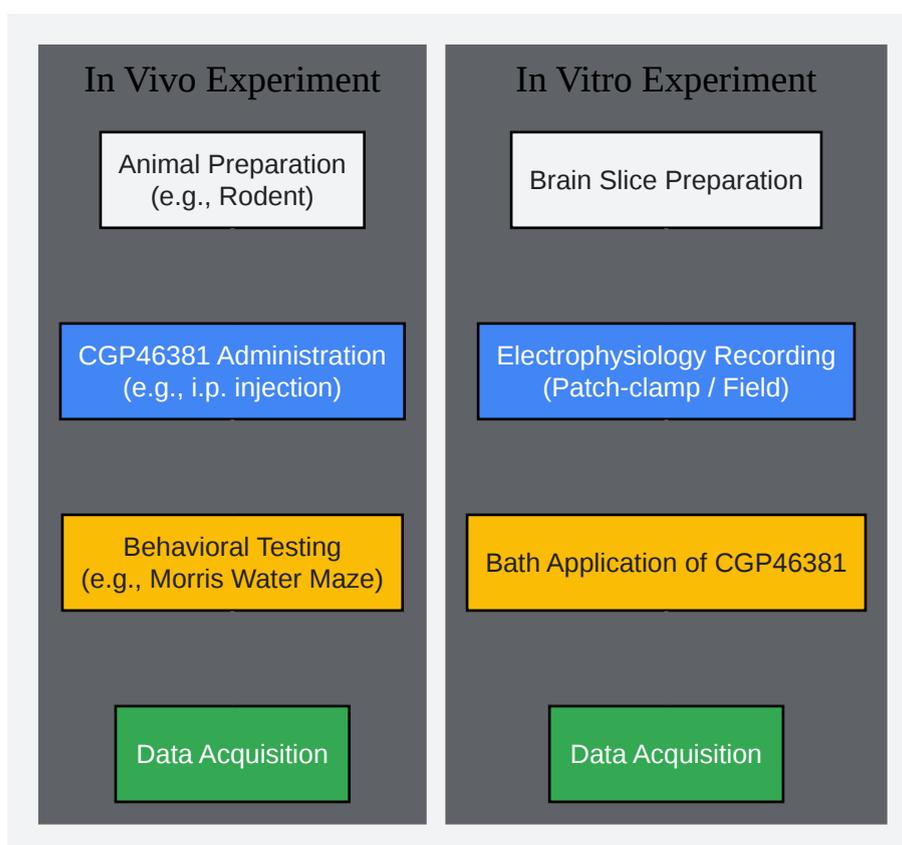
## In Vivo Administration for Behavioral Studies

- **Animal Models:** **CGP46381** has been used in various rodent models to assess its effects on learning, memory, and other behavioral phenotypes.
- **Administration Route:** Due to its brain penetrant nature, **CGP46381** can be administered systemically, typically via intraperitoneal (i.p.) injection.
- **Dosage:** Effective doses in rodents have been reported in the range of 1-10 mg/kg.
- **Vehicle:** The compound is typically dissolved in saline for administration.

- Experimental Timeline: Animals are often habituated to the testing environment before drug administration. Behavioral testing is then conducted at a specified time post-injection, corresponding to the drug's peak activity.

## In Vitro Electrophysiology in Brain Slices

- Slice Preparation: Acute brain slices (typically 300-400  $\mu\text{m}$  thick) containing the region of interest are prepared from euthanized animals. Slices are maintained in artificial cerebrospinal fluid (aCSF) saturated with 95%  $\text{O}_2$  / 5%  $\text{CO}_2$ .
- Recording: Whole-cell patch-clamp or field potential recordings are performed to measure synaptic transmission and neuronal excitability.
- Drug Application: **CGP46381** is bath-applied to the brain slices at a known concentration (e.g., 10  $\mu\text{M}$ ) to block GABA-B receptor-mediated effects.
- Data Analysis: Changes in synaptic currents (e.g., IPSCs) or neuronal firing properties are measured before and after the application of **CGP46381** to determine the contribution of GABA-B receptors to the observed phenomena.



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Generalized Experimental Workflow for In Vivo and In Vitro Studies with **CGP46381**.

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## References

- 1. rndsystems.com [rndsystems.com]
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